

Spantide II: A Technical Guide to its Biological Function in Neurogenic Inflammation

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Compound of Interest

Compound Name: *Spantide*

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Introduction

Neurogenic inflammation is a localized inflammatory response initiated by the release of neuropeptides from stimulated sensory nerve endings. A key mediator in this process is Substance P (SP), an undecapeptide that belongs to the tachykinin family. SP exerts its pro-inflammatory effects primarily through the activation of the neurokinin-1 receptor (NK-1R), a G-protein coupled receptor expressed on various cell types, including endothelial and immune cells. This interaction triggers a cascade of events leading to vasodilation, increased vascular permeability (plasma extravasation), and the recruitment of inflammatory cells, which are the cardinal signs of inflammation.

Spantide II is a potent and selective synthetic antagonist of the NK-1R. As an analogue of Substance P, it competitively blocks the binding of SP to its receptor, thereby mitigating the downstream inflammatory cascade.[1] Developed as a more potent successor to **Spantide I**, **Spantide II** exhibits a reduced propensity for non-specific effects, such as histamine release from mast cells.[2] This technical guide provides an in-depth overview of the biological function

of **Spantide II** in neurogenic inflammation, supported by quantitative data, detailed experimental protocols, and visualizations of key pathways and workflows.

Data Presentation: Quantitative Analysis of Spantide II Activity

The efficacy of **Spantide II** as a selective NK-1R antagonist has been quantified in various in vitro and in vivo models. The following tables summarize key data for comparative analysis.

Table 1: Antagonist Potency of **Spantide II** at the Neurokinin-1 (NK-1) Receptor

Parameter	Value	Species/Tissue	Assay Type	Reference
pA2	7.7	Guinea Pig Taenia Coli	SP-induced contraction	[2]
pIC50	6.0	Rabbit Iris Sphincter	Tachykinin-mediated neurotransmission blockade	[2]
pIC50	8.22	Rabbit	NK-1 Receptor Binding	[3]
IC50	2.3 nM	Not Specified	NK-1R	[4]

pA2 is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift to the right in an agonist's concentration-response curve. A higher pA2 value indicates greater antagonist potency. pIC50 is the negative logarithm of the half maximal inhibitory concentration (IC50).

Table 2: Comparative Antagonist Potency of **Spantide II** at Tachykinin Receptors

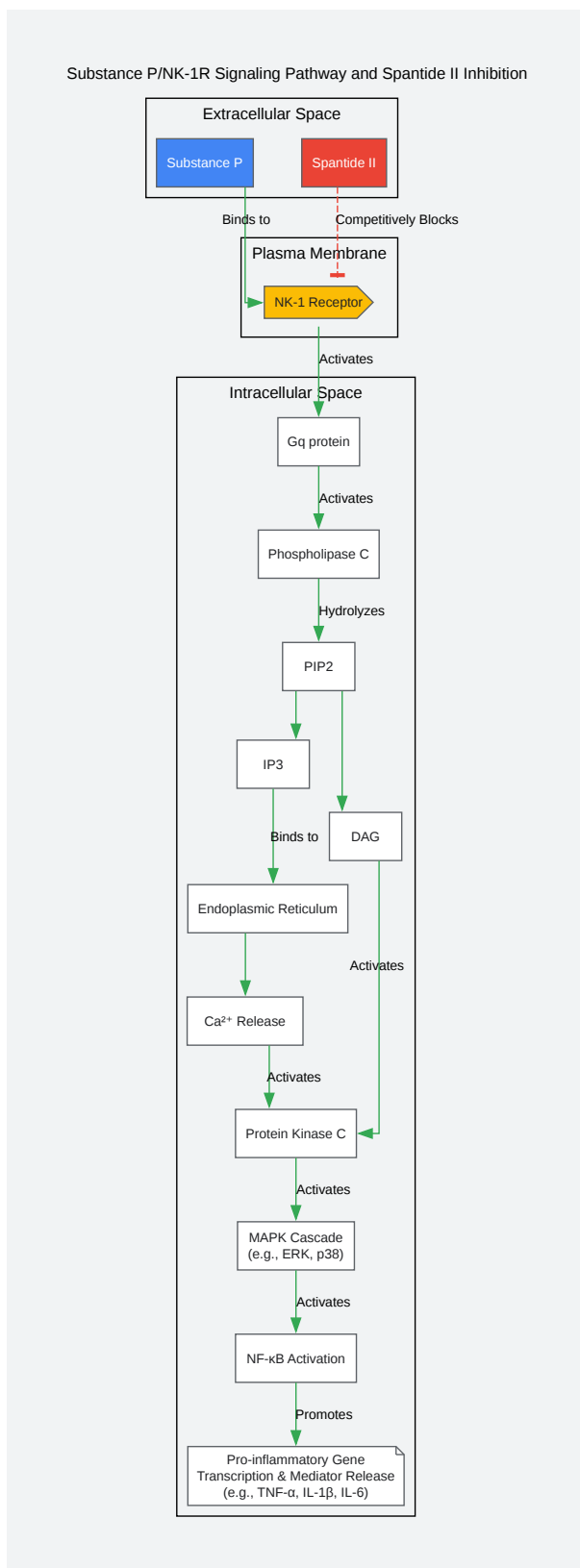
Receptor	Antagonist Potency (Rank Order)	Assay Type	Reference
NK-1	Spantide II > Spantide III > Spantide I	Agonist-induced calcium response	[5]
NK-2	Spantide III > Spantide II > Spantide I	Agonist-induced calcium response	[5]
NK-3	Inactive	Agonist-induced calcium response	[5]

Table 3: In Vivo Efficacy of **Spantide II** in a Model of Neurogenic Inflammation

Experimental Model	Treatment	Effect	Reference
Antidromic C-fiber stimulation in rat hindpaw	3 nmol Spantide II (intradermal)	Significant inhibition of plasma extravasation	[6]
Antidromic C-fiber stimulation in rat hindpaw	9 nmol Spantide II (intradermal)	Near total abolishment of plasma extravasation	[6]
Intravenous Substance P-induced plasma extravasation in rat hindpaw	9 nmol Spantide II (intradermal)	Effective blockade of plasma extravasation	[6]

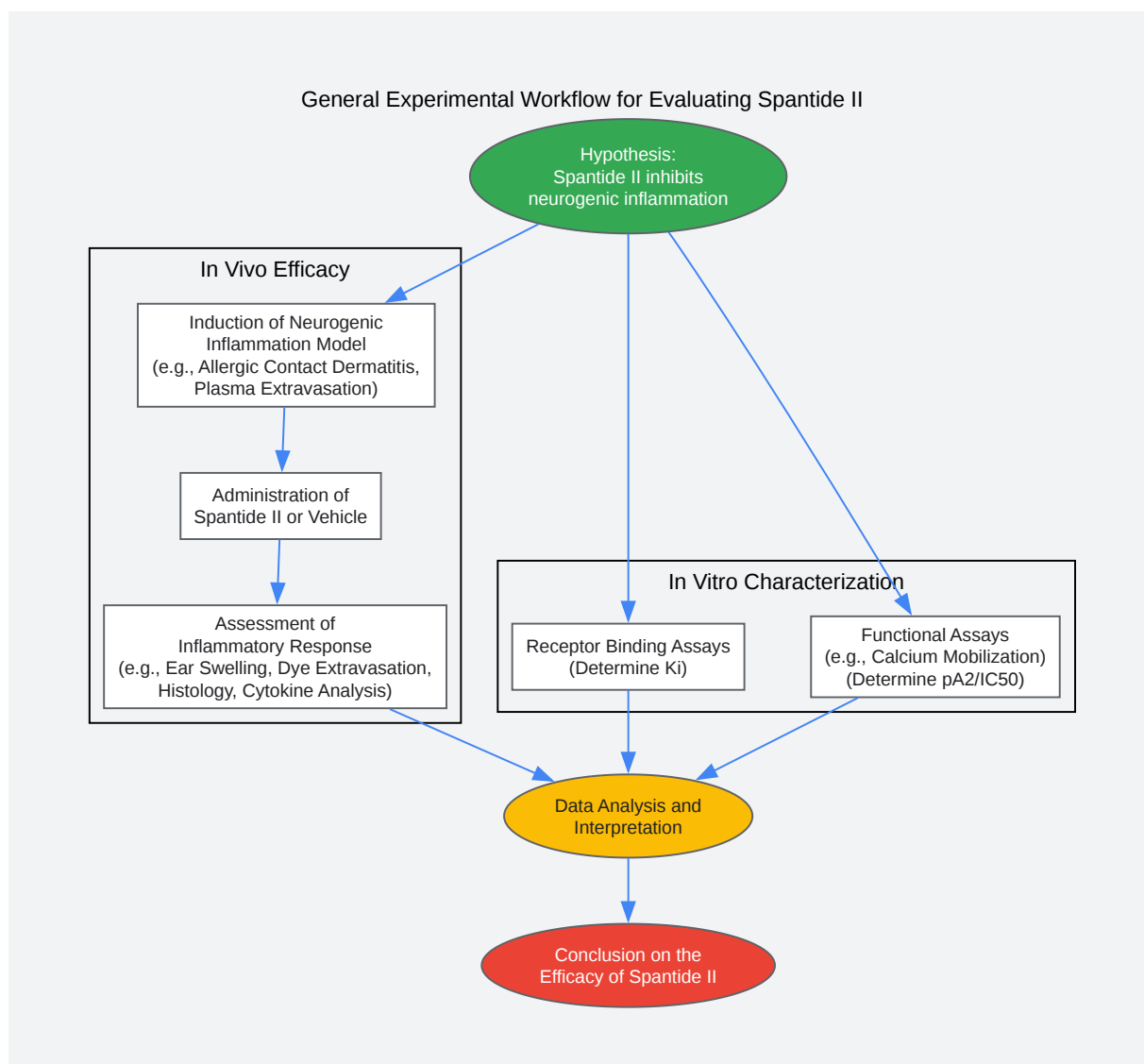
Signaling Pathways and Experimental Workflows

To understand the mechanism of action of **Spantide II** and the methods used to evaluate its efficacy, the following diagrams illustrate the key signaling pathway and a general experimental workflow.



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Substance P/NK-1R signaling pathway and **Spantide II** inhibition.



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